

The Discovery and Isolation of (-)-Quinate: A Technical Guide

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Compound of Interest

Compound Name: (-)-Quinate

Cat. No.: B1225582

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Abstract

(-)-Quinate, the anionic form of (-)-quinic acid, is a naturally occurring cyclitol and a versatile chiral building block in the synthesis of numerous pharmaceuticals. First isolated in 1790 from Cinchona bark, this compound is a key intermediate in the shikimate pathway for the biosynthesis of aromatic compounds in plants and microorganisms. This technical guide provides a comprehensive overview of the discovery, natural sources, and detailed methodologies for the isolation and characterization of **(-)-quinate**. It includes quantitative data on extraction yields, detailed experimental protocols, and spectroscopic data for compound identification. Furthermore, this guide elucidates the role of **(-)-quinate** in significant signaling pathways, including its influence on calcium-dependent mitochondrial function and its involvement in anticancer mechanisms.

Discovery and Natural Occurrence

(-)-Quinic acid was first isolated in 1790 by the German pharmacist Friedrich Christian Hofmann from the bark of the Cinchona tree. It is a colorless solid found in a variety of plant sources. Notably, it is a constituent of coffee beans, contributing to their perceived acidity.

Other significant natural sources include apples, citrus fruits, carrots, and tobacco leaves. Within these biological systems, **(-)-quinic acid** serves as a precursor in the biosynthesis of aromatic natural compounds through the shikimate pathway.

Experimental Protocols for Isolation and Purification

The isolation of **(-)-quinic acid** from natural sources typically involves solvent extraction followed by chromatographic purification. Below are detailed protocols for its extraction from citrus fruits and a more advanced method using molecularly imprinted polymers for isolation from coffee beans.

Isolation of (-)-Quinic Acid from Dropped Citrus Fruits

This protocol details the isolation of (-)-quinic acid using column chromatography from the ethyl acetate fraction of a methanol extract of citrus fruits.^[1]

Materials:

- Dropped citrus fruits
- Methanol
- Ethyl acetate
- Silica gel for column chromatography
- Solvent systems:
 - Water:Methanol (for initial fractionation)
 - Butanol:Acetic acid:Water (for final purification)

Procedure:

- Extraction: A methanol extract of the citrus fruits is prepared and then fractionated with ethyl acetate.

- **Initial Column Chromatography:** The ethyl acetate fraction (8 g) is subjected to column chromatography over silica gel (300 g). A gradient of increasing polarity with a water:methanol solvent system is used for elution.
- **Fraction Pooling:** Fractions eluted with 30:70 and 20:80 water:methanol are collected. These fractions, showing compounds with similar R_f values, are combined (3.95 g).
- **Final Column Chromatography:** The combined fractions are further purified by column chromatography on silica gel (200 g) using a butanol:acetic acid:water solvent system with increasing polarity.
- **Isolation:** The purified (-)-quinic acid is obtained as a white solid.

Molecularly Imprinted Solid Phase Extraction (MISPE) of Quinic Acid from Coffee Beans

This method utilizes molecularly imprinted polymers (MIPs) for the selective extraction of quinic acid from coffee bean extracts, offering high recovery and selectivity.^{[2][3]}

Materials:

- Coffee bean extract
- Molecularly Imprinted Polymer (MIP) with 4-vinylpyridine as the functional monomer
- Acetonitrile (washing solvent)
- 10% Acetic acid in water (elution solvent)
- Solid Phase Extraction (SPE) cartridges

Procedure:

- **Sample Preparation:** The coffee extract is reconstituted in ethanol:water (97:3 v/v) to concentrations of 0.25 mg/mL and 0.5 mg/mL.
- **SPE Cartridge Packing:** An SPE cartridge is packed with 40 mg of the MIP.

- Loading: 2 mL of the prepared coffee extract solution is loaded onto the conditioned SPE cartridge.
- Washing: The cartridge is washed with 2 mL of acetonitrile to remove non-specifically bound compounds.
- Elution: The selectively bound quinic acid is eluted with 2 mL of 10% acetic acid in water.
- Analysis: The eluted fraction is analyzed by UHPLC-MS/MS for quantification of quinic acid.

Quantitative Data

The efficiency of isolation and purification is paramount. The following tables summarize key quantitative data from the described protocols.

Table 1: Yield and Purity of (-)-Quinic Acid from Citrus Fruits

Parameter	Value	Reference
Starting Material	Ethyl acetate fraction of methanol extract	[1]
Yield	27.84%	[1]
Melting Point	160-162°C	[1]

Table 2: Recovery of Quinic Acid using MISPE from Coffee Beans

Parameter	Value	Reference
Recovery from Aqueous Coffee Extract	81.918 ± 3.027%	[2][3]
Recovery from Spiked Mixture (QA, CA, CGA)	82.30 ± 5.58%	[2]
Reusability (up to 4th cycle)	>93%	[2]

Physicochemical and Spectroscopic Characterization

Accurate identification of the isolated (-)-quinic acid is achieved through various analytical techniques.

Table 3: Physicochemical and Spectroscopic Data for (-)-Quinic Acid

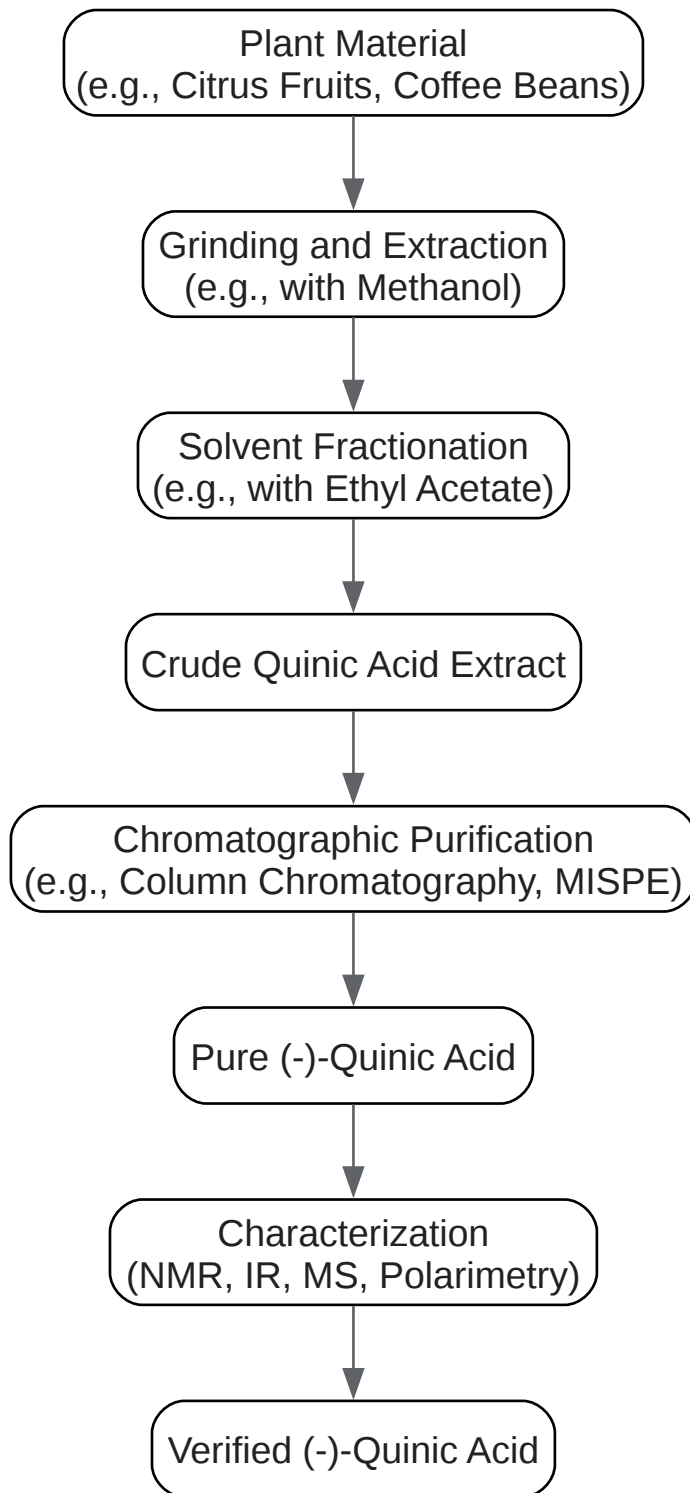
Property/Technique	Data	Reference(s)
Molecular Formula	C ₇ H ₁₂ O ₆	[4]
Molecular Weight	192.17 g/mol	[5]
Melting Point	160-162°C	[1]
Specific Rotation [α]	-43.9°	[4]
¹ H NMR (400 MHz, DMSO-d ₆) δ (ppm)	12.20 (s, 1H), 5.33 (s, 1H), 4.55 (s, 3H), 3.20–3.70 (m, 3H), 2.80–2.84 (m, 4H)	[1]
¹³ C NMR (100 MHz, DMSO-d ₆) δ (ppm)	176.12, 74.89, 69.47, 67.20, 40.05, 39.84	[1]
FT-IR ν (cm ⁻¹)	3507, 3332 (O-H), 2929 (C-H), 1677 (C=O), 1449, 1267, 1133	[1]
Mass Spectrometry (ESI-MS) m/z	[M-H] ⁻ at 191	[6]

Visualizations of Workflows and Signaling Pathways

Experimental Workflow

The following diagram illustrates the general workflow for the isolation and purification of (-)-quinic acid from a natural plant source.

General Workflow for (-)-Quinic Acid Isolation



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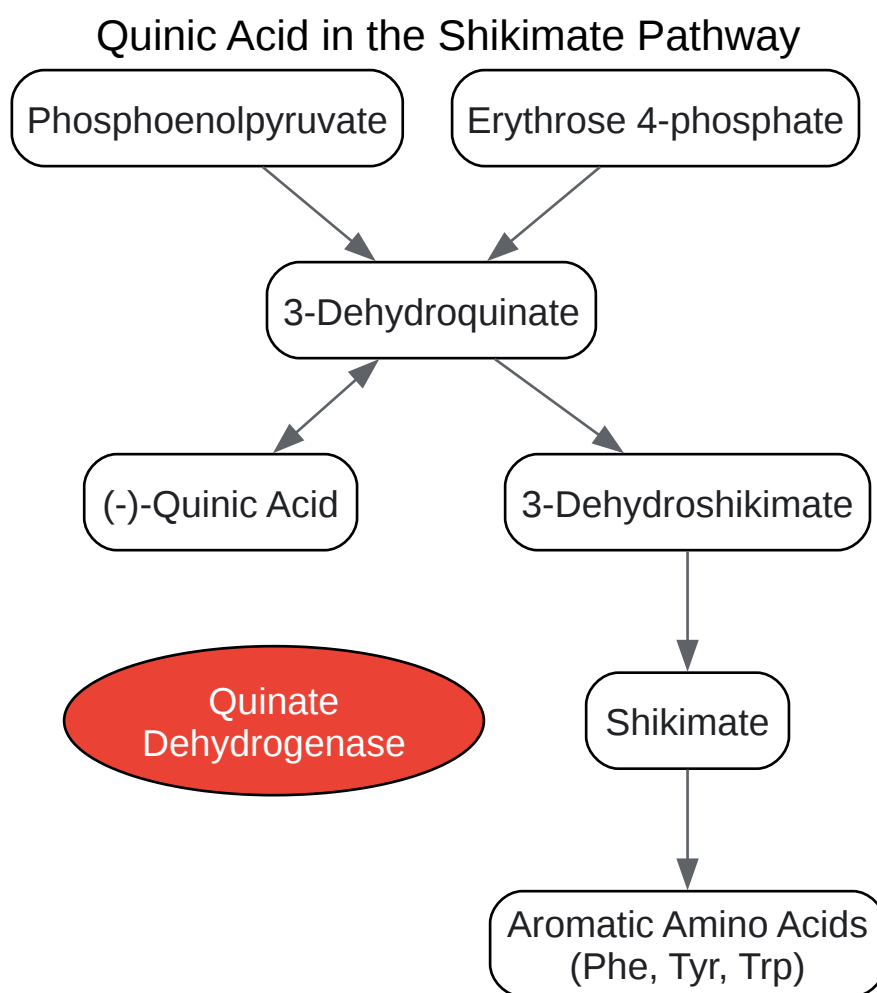
Caption: Generalized workflow for the extraction and purification of (-)-Quinic Acid.

Signaling Pathways

(-)-Quinate is not merely a biosynthetic intermediate but also an active signaling molecule. Recent studies have unveiled its role in modulating critical cellular pathways.

5.2.1. Role in the Shikimate Pathway

(-)-Quinate is an intermediate in the shikimate pathway, which is essential for the biosynthesis of aromatic amino acids in plants, fungi, and bacteria.



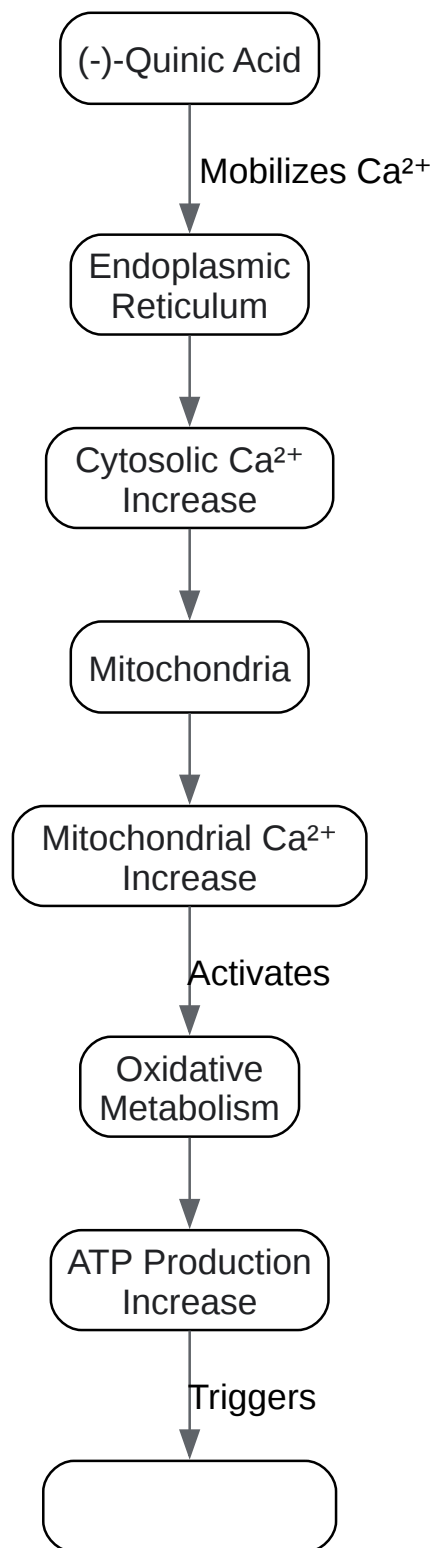
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Caption: The role of (-)-Quinic Acid as an intermediate in the Shikimate Pathway.

5.2.2. Activation of Ca^{2+} -Dependent Mitochondrial Function and Insulin Secretion

(-)-Quinic acid has been shown to modulate intracellular calcium homeostasis, which in turn enhances glucose-stimulated insulin secretion in pancreatic β -cells.[7]

Quinic Acid's Effect on Insulin Secretion



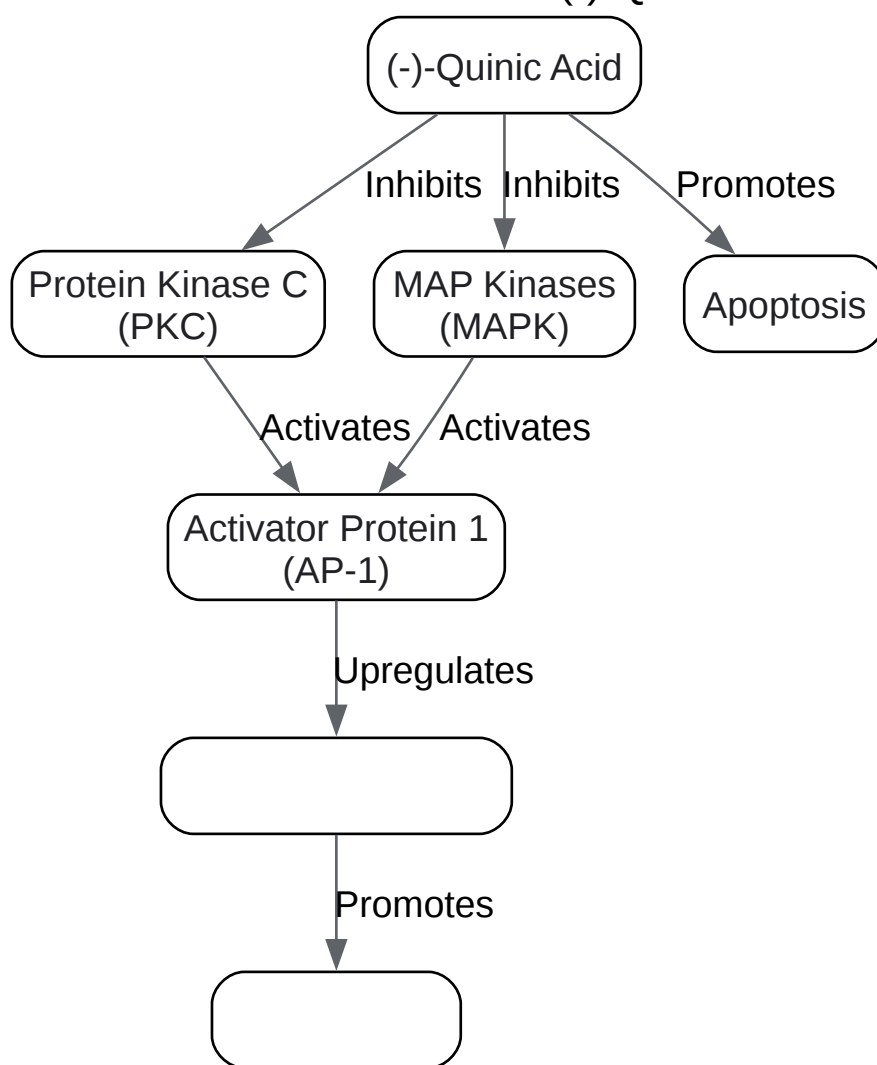
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Caption: Signaling cascade of (-)-Quinic Acid-induced insulin secretion.

5.2.3. Anticancer Signaling Pathway

The anticancer properties of (-)-quinic acid are attributed to its ability to induce apoptosis and inhibit key signaling pathways that promote cancer cell proliferation and invasion.[8][9]

Anticancer Mechanism of (-)-Quinic Acid



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Caption: Inhibition of pro-cancer signaling pathways by (-)-Quinic Acid.

Conclusion

(-)-Quinate is a readily available chiral pool compound with significant potential in drug development, not only as a synthetic precursor but also as a bioactive molecule itself. The methodologies for its isolation and purification are well-established, with modern techniques like MISPE offering high efficiency and selectivity. The elucidation of its role in key signaling pathways, such as those involved in metabolic regulation and cancer, opens new avenues for therapeutic research. This guide provides a foundational resource for scientists and researchers to explore the full potential of **(-)-quinate** in their respective fields.

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